

Isochlortetracycline as a Metabolite in Animal Studies: A Technical Guide

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Compound of Interest

Compound Name: *Isochlortetracycline*

Cat. No.: B565029

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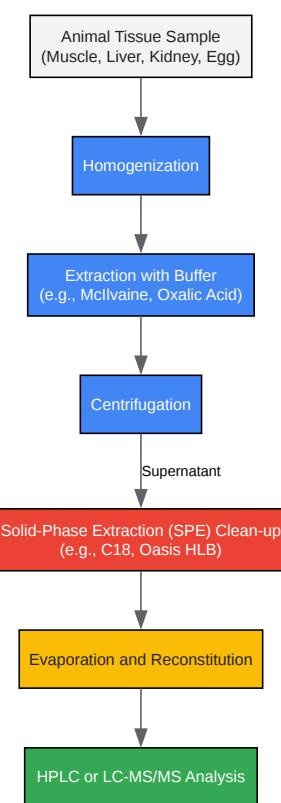
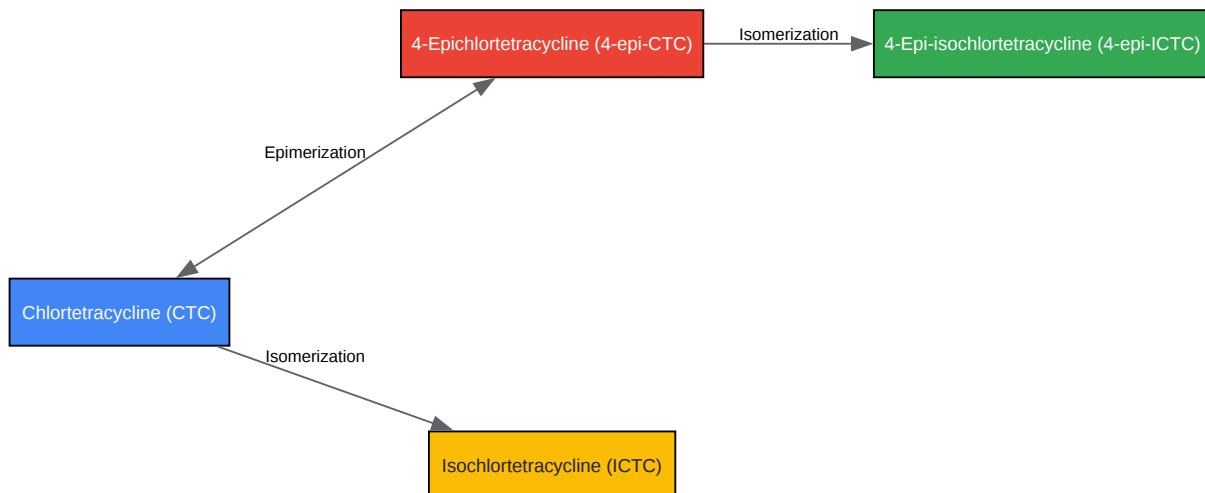
For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlortetracycline (CTC) is a broad-spectrum tetracycline antibiotic extensively used in veterinary medicine for therapeutic and prophylactic purposes in food-producing animals. The metabolism of CTC in animals is a critical area of study for ensuring food safety, understanding drug efficacy, and complying with regulatory standards for drug residues. A significant metabolite of CTC is **isochlortetracycline** (ICTC), an inactive isomer formed in vivo. This technical guide provides an in-depth overview of **isochlortetracycline** as a metabolite in animal studies, focusing on its formation, quantification, and the analytical methodologies employed for its detection.

Metabolic Pathway of Chlortetracycline to Isochlortetracycline

Chlortetracycline undergoes epimerization and isomerization in vivo to form several related compounds. The primary pathway involves the conversion of CTC to its C4-epimer, 4-epichlortetracycline (4-epi-CTC). Both CTC and 4-epi-CTC can then undergo isomerization to form **isochlortetracycline** (ICTC) and 4-epi-**isochlortetracycline** (4-epi-ICTC), respectively. These isomers are considered significant metabolites, particularly in avian species.^{[1][2]} The formation of these metabolites is crucial in residue analysis as regulatory limits often consider the sum of the parent drug and its epimers.



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References

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